

# Application Notes and Protocols for the Analytical Standards of Platycoside G1

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## Compound of Interest

Compound Name: *Platycoside G1*

Cat. No.: *B2483327*

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These application notes provide detailed methodologies and data for the analysis of **Platycoside G1**, a prominent triterpenoid saponin isolated from the roots of *Platycodon grandiflorum*. **Platycoside G1**, also known as Deapi-platycoside E, is recognized for its potent antioxidant activities and is a key analyte in the quality control and pharmacological research of *Platycodon grandiflorum* extracts.[1][2] This document outlines standardized protocols for accurate and reproducible quantification of **Platycoside G1** using High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS), along with information on its chemical properties and biological significance.

## Chemical and Physical Properties

**Platycoside G1** is a complex glycoside with a triterpenoid aglycone backbone. Its chemical properties are summarized in the table below.

Property	Value	Source
Synonyms	Deapi-platycoside E	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>64</sub> H <sub>104</sub> O <sub>34</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	1417.49 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	849758-42-5	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	White to off-white solid	<a href="#">[1]</a>
Purity (Commercial Standard)	95% - 99%	<a href="#">[3]</a> <a href="#">[4]</a>
Solubility	Soluble in DMSO (100 mg/mL with sonication)	<a href="#">[1]</a>
Storage (in solvent)	-80°C for 6 months; -20°C for 1 month (protect from light)	<a href="#">[1]</a>

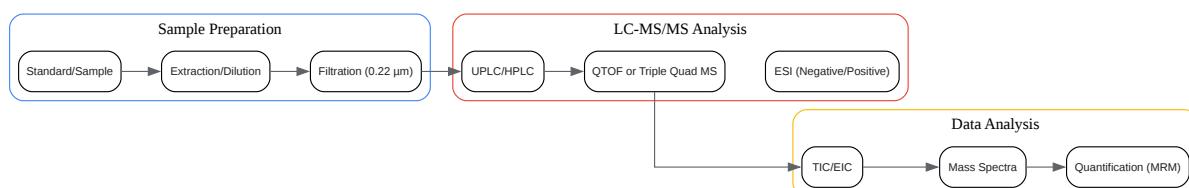
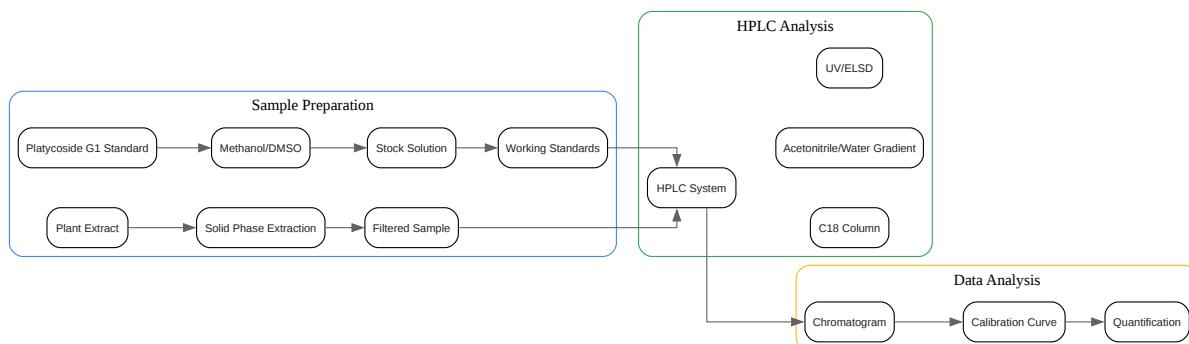
## Analytical Methodologies

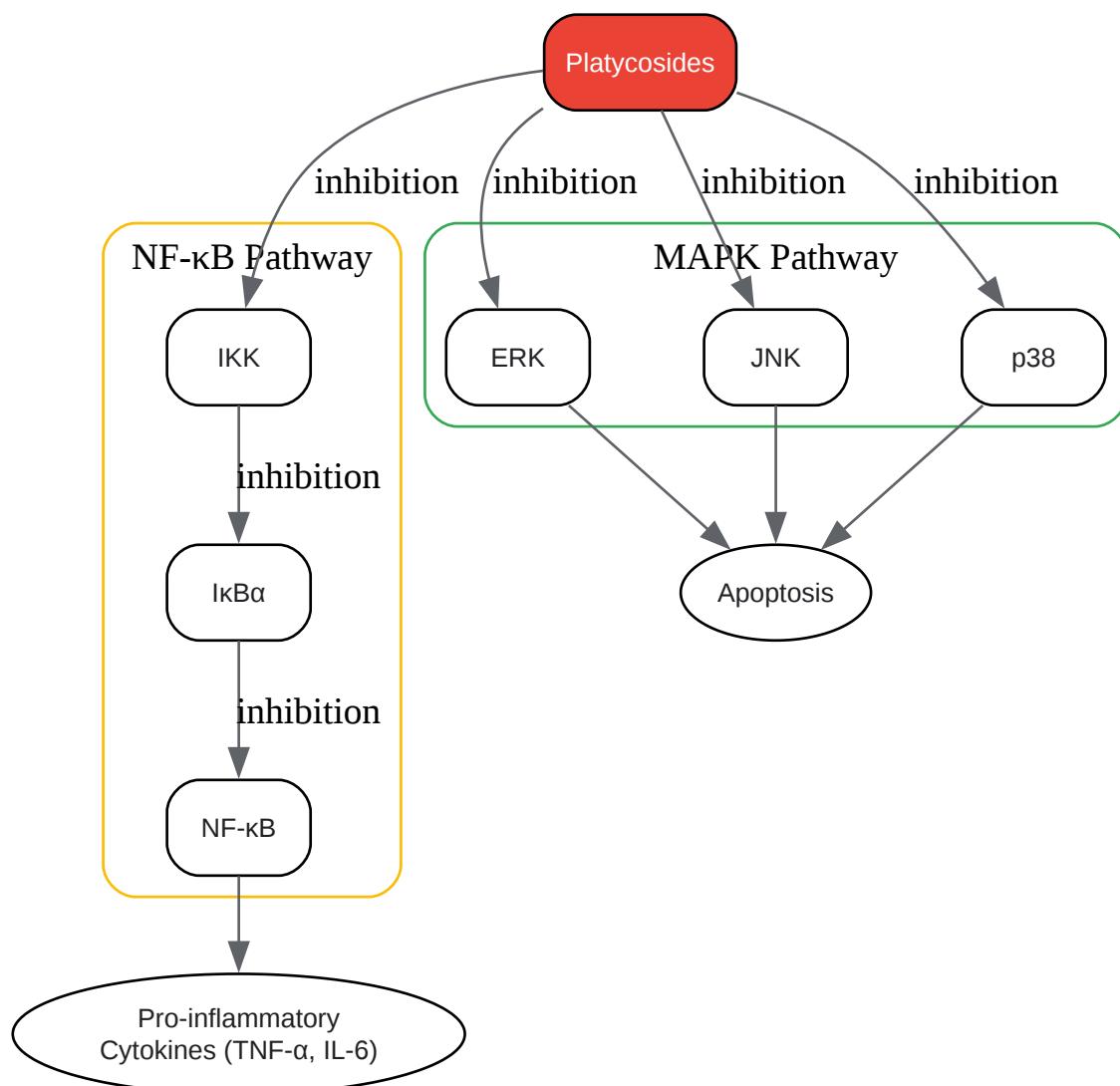
Accurate quantification of **Platycoside G1** is crucial for quality control of herbal medicines and for pharmacokinetic studies. HPLC with UV or Evaporative Light Scattering Detection (ELSD) and LC-MS are the most common analytical techniques employed.

## High-Performance Liquid Chromatography (HPLC)

HPLC is a robust and widely used method for the quantification of **Platycoside G1**.

Experimental Workflow for HPLC Analysis





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